

[1,1'-Biphenyl]-2,2',3,3'-tetrol safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: [1,1'-Biphenyl]-2,2',3,3'-tetrol

Cat. No.: B101632

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An In-depth Technical Guide to the Safety and Handling of [1,1'-Biphenyl]-2,2',3,3'-tetrol

Disclaimer for Researchers, Scientists, and Drug Development Professionals: The following guide has been compiled based on available data for the parent compound, biphenyl, and general principles for handling phenolic compounds. As of the date of this document, a comprehensive Safety Data Sheet (SDS) and specific toxicological data for **[1,1'-Biphenyl]-2,2',3,3'-tetrol** (CAS No. 19261-03-1) are not publicly available. Therefore, this compound must be handled with the utmost caution, assuming it is hazardous. A thorough, compound-specific risk assessment is mandatory before commencing any experimental work.

Compound Identification and Physical Properties

[1,1'-Biphenyl]-2,2',3,3'-tetrol is a hydroxylated derivative of biphenyl. The presence of multiple hydroxyl groups is likely to influence its chemical and biological properties compared to the parent biphenyl molecule.

Table 1: Physical and Chemical Properties of **[1,1'-Biphenyl]-2,2',3,3'-tetrol**

Property	Value
CAS Number	19261-03-1[1]
Molecular Formula	C ₁₂ H ₁₀ O ₄ [1]
Molecular Weight	218.21 g/mol [1]
Appearance	Solid (form not specified)
Density	1.47 g/cm ³ [1]
Boiling Point	450.4 °C at 760 mmHg[1]
Flash Point	227.3 °C[1]

Hazard Identification and Classification (Inferred)

In the absence of a specific Safety Data Sheet (SDS), the hazard classification for **[1,1'-Biphenyl]-2,2',3,3'-tetrol** is inferred from the known hazards of biphenyl and general characteristics of phenolic compounds. This information should be used for preliminary risk assessment and to establish precautionary handling procedures.

Table 2: Inferred GHS Hazard Classification

Hazard Class	Inferred Classification & Precautionary Statements
Acute Toxicity (Oral)	Category 4: Harmful if swallowed (H302). Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product. IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
Skin Irritation	Category 2: Causes skin irritation (H315). Wear protective gloves. IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs: Get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Irritation	Category 2A: Causes serious eye irritation (H319). Wear eye protection/face protection. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation (H335). Avoid breathing dust. Use only outdoors or in a well-ventilated area. IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
Hazardous to the Aquatic Environment (Chronic)	Category 1: Very toxic to aquatic life with long-lasting effects (H410). Avoid release to the environment. Collect spillage.

Experimental Protocols for Safe Handling

Given the potential for toxicity, all handling of **[1,1'-Biphenyl]-2,2',3,3'-tetro**l should be conducted with appropriate safety measures in place.

Engineering Controls

- **Ventilation:** All procedures involving the solid compound or its solutions should be carried out in a certified chemical fume hood to minimize inhalation exposure.
- **Safety Equipment:** A safety shower and eyewash station must be readily accessible in the laboratory.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
- **Skin Protection:** A flame-retardant laboratory coat must be worn. Chemical-resistant gloves (e.g., nitrile) are required.
- **Respiratory Protection:** If there is a risk of generating dust and work cannot be conducted in a fume hood, a NIOSH-approved respirator with a particulate filter is necessary.

Handling and Storage

- **Weighing:** Weigh the compound in a fume hood. Use a disposable weighing boat to avoid contamination of the balance.
- **Dispensing:** Handle the solid with a spatula. Avoid creating dust.
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly sealed container. Keep away from incompatible materials such as strong oxidizing agents.

Spill and Emergency Procedures

- **Small Spills:** For small spills of the solid, carefully scoop the material into a container for hazardous waste. Clean the area with a wet cloth.
- **Large Spills:** Evacuate the area and contact the appropriate emergency response team.
- **First Aid:**
 - In case of eye contact: Immediately flush with plenty of water for at least 15 minutes. Seek medical attention.

- In case of skin contact: Wash off with soap and water. Remove contaminated clothing.
- If inhaled: Move to fresh air. If breathing is difficult, give oxygen.
- If swallowed: Rinse mouth with water. Do not induce vomiting. Seek medical attention.

Logical and Experimental Workflows

The following diagram illustrates a logical workflow for handling a chemical with unknown hazards, such as **[1,1'-Biphenyl]-2,2',3,3'-tetrol**.



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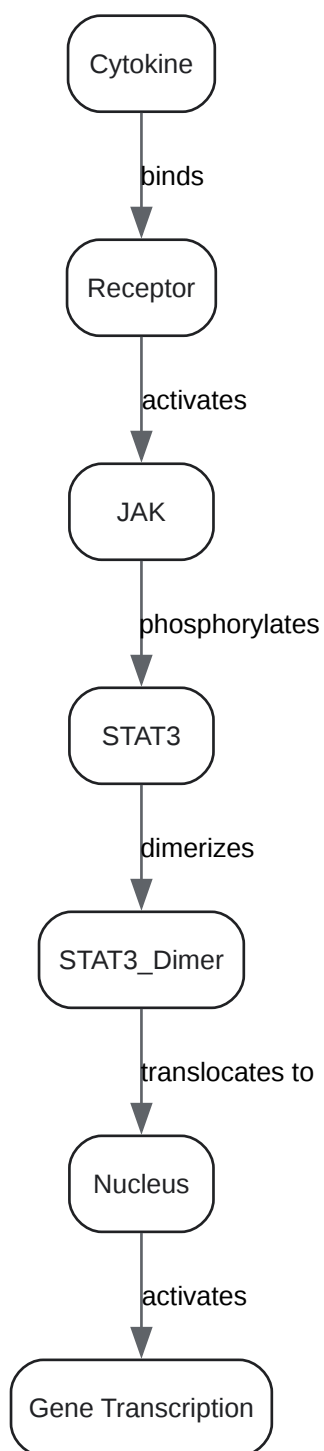
A logical workflow for handling a potentially hazardous chemical.

Potential Biological Activity and Associated Signaling Pathways

While the specific biological effects of **[1,1'-Biphenyl]-2,2',3,3'-tetrol** are unknown, related hydroxylated biphenyls have been shown to possess biological activity, including the potential for endocrine disruption. The following signaling pathways are presented as examples of pathways that can be modulated by phenolic and biphenyl compounds and should be considered in the context of research with this compound.

STAT3 Signaling Pathway

The STAT3 pathway is involved in cell growth and proliferation and can be activated by various cytokines and growth factors.

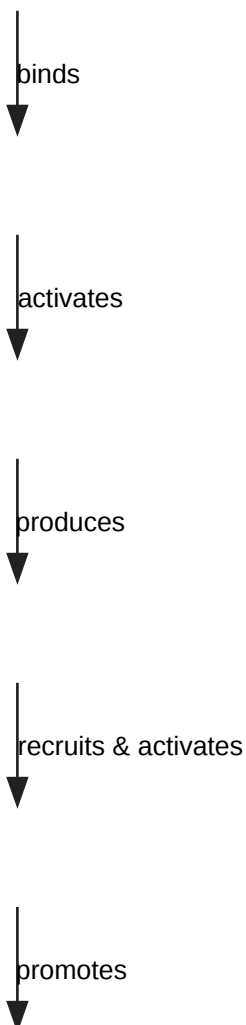


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An overview of the STAT3 signaling pathway.

PI3K/AKT Signaling Pathway

The PI3K/AKT pathway is a key regulator of cell survival and proliferation.

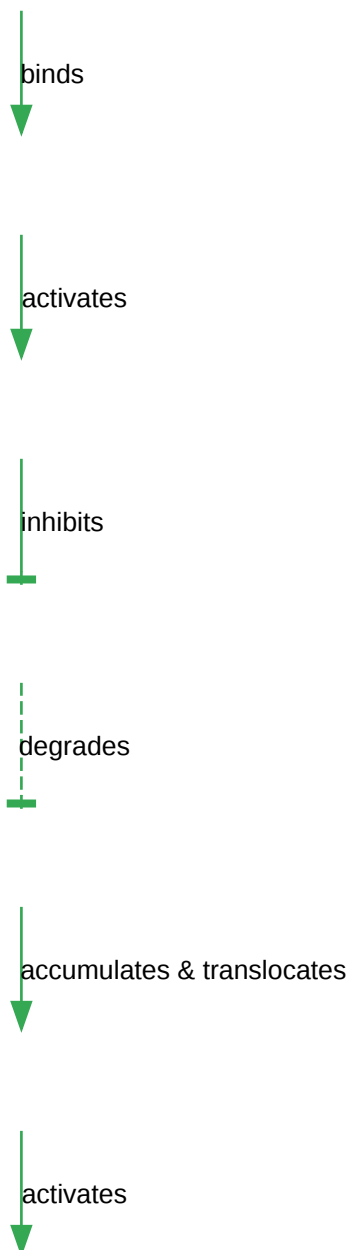


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A simplified diagram of the PI3K/AKT signaling pathway.

Wnt Signaling Pathway

The Wnt signaling pathway is crucial in development and disease, regulating cell fate and proliferation.

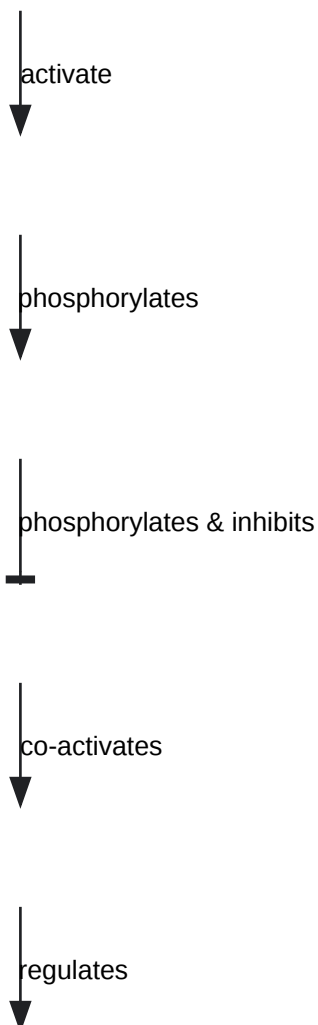


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An overview of the canonical Wnt signaling pathway.

Hippo Signaling Pathway

The Hippo pathway controls organ size by regulating cell proliferation and apoptosis.



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A simplified representation of the Hippo signaling pathway.

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References

- 1. Wnt signaling pathway diagram | The WNT Homepage [wnt.stanford.edu]
- To cite this document: BenchChem. [[1,1'-Biphenyl]-2,2',3,3'-tetrol safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101632#1-1-biphenyl-2-2-3-3-tetrol-safety-and-handling]

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